

# 2-(3-Chloropropyl)isoindoline-1,3-dione

## molecular weight and formula

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### Compound of Interest

Compound Name: 2-(3-Chloropropyl)isoindoline-1,3-dione

Cat. No.: B1295566

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## Technical Data Sheet: 2-(3-Chloropropyl)isoindoline-1,3-dione

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental molecular and chemical properties of **2-(3-Chloropropyl)isoindoline-1,3-dione**, a compound relevant in various chemical synthesis and research applications.

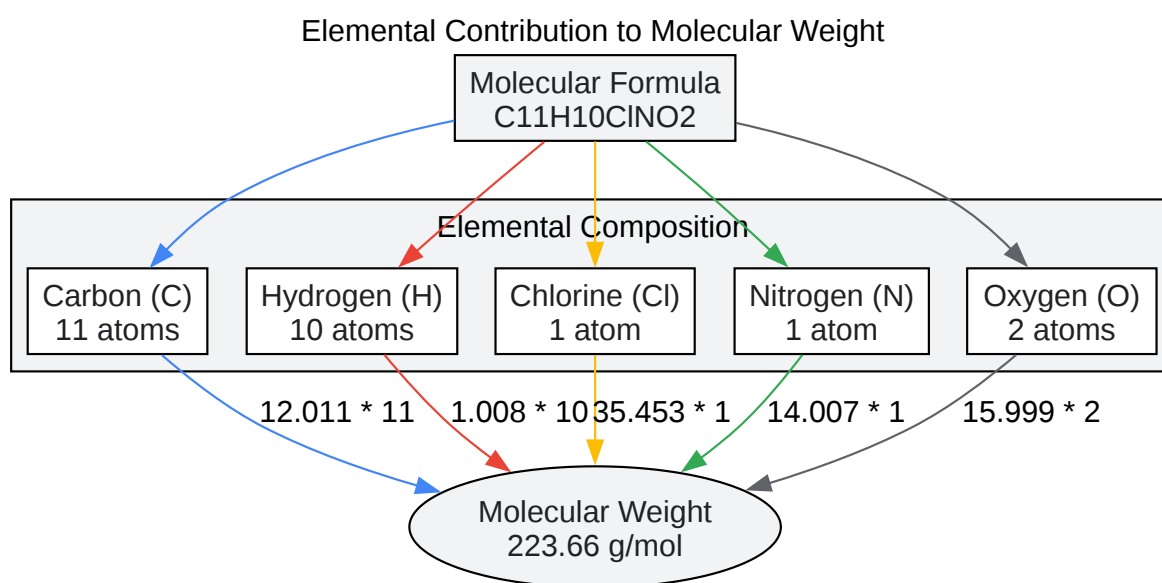
## Molecular Properties

The key molecular identifiers for **2-(3-Chloropropyl)isoindoline-1,3-dione** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C11H10ClNO2[1][2][3][4]
Molecular Weight	223.66 g/mol [1]
Exact Mass	223.040063 g/mol [2]

# Logical Relationship of Molecular Formula and Weight

The molecular formula dictates the molecular weight. The diagram below illustrates the elemental composition that contributes to the overall molecular weight of the compound.



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Caption: Elemental composition of **2-(3-Chloropropyl)isoindoline-1,3-dione**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. echemi.com [echemi.com]

- 3. 2-(3-Chloropropyl)-1H-isoindole-1,3(2H)-dione | C11H10ClNO2 | CID 245265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-(3-Chloropropyl)-1H-isoindole-1,3(2H)-dione, 42251-84-3 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [2-(3-Chloropropyl)isoindoline-1,3-dione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295566#2-3-chloropropyl-isoindoline-1-3-dione-molecular-weight-and-formula]

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